

triethylene glycol diacetate handling and disposal best practices

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Compound of Interest

Compound Name: Triethylene glycol diacetate

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Technical Support Center: Triethylene glycol diacetate

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **triethylene glycol diacetate**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **triethylene glycol diacetate**?

A1: **Triethylene glycol diacetate** is generally considered to have low acute toxicity. However, it can cause irritation upon contact with the skin and eyes.^[1] When heated to decomposition, it may emit acrid smoke and irritating fumes, including carbon monoxide.^[1] It is important to handle it in accordance with good industrial hygiene and safety practices.^{[2][3]}

Q2: What personal protective equipment (PPE) is required when handling **triethylene glycol diacetate**?

A2: The following personal protective equipment is recommended:

- Eye Protection: Wear safety glasses with side shields or goggles that conform to EN166 (EU) or OSHA's 29 CFR 1910.133 standards.^{[3][4]}

- Hand Protection: Protective gloves are recommended.[2][4] Nitrile rubber, chloroprene rubber, or butyl rubber gloves are suitable options.[5]
- Skin and Body Protection: Long-sleeved clothing is advised to prevent skin contact.[2][4] In situations with a risk of splashing, an apron and protective boots may be necessary.[5]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[2][3][4] For large-scale use or in emergencies where ventilation is insufficient, a NIOSH/MSHA or European Standard EN 136 approved respirator with an appropriate filter for organic vapors should be used.[1][2][5]

Q3: How should I properly store **triethylene glycol diacetate** in the laboratory?

A3: Store **triethylene glycol diacetate** in a tightly closed container in a dry, cool, and well-ventilated place.[2][3] It should be stored away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[3][6][7] Some sources also recommend protecting it from light and storing it in a refrigerator.[1]

Q4: What is the correct procedure for disposing of waste **triethylene glycol diacetate**?

A4: Dispose of waste and residues in accordance with local, state, and federal regulations.[6] Do not empty it into drains.[3] It may be possible to burn the chemical in a chemical incinerator equipped with an afterburner and scrubber system.[8] Empty containers should be taken to an approved waste handling site for recycling or disposal.[6]

Q5: What should I do in case of a small spill of **triethylene glycol diacetate**?

A5: For a small spill, use an absorbent material like vermiculite, dry sand, earth, or absorbent paper to soak up the liquid.[1][6] The contaminated absorbent material and any contaminated clothing should be sealed in a vapor-tight plastic bag for eventual disposal.[1] The spill area should then be cleaned with a soap and water solution.[1] Ensure the area is properly cleaned and verified by a safety officer before re-entry.[1]

Q6: What are the first aid measures for exposure to **triethylene glycol diacetate**?

A6:

- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[4\]](#)
- Skin Contact: Wash the affected area immediately with plenty of soap and water for at least 15 minutes. If irritation develops and persists, seek medical attention.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- Inhalation: Move the individual to fresh air. If symptoms occur, get medical attention.[\[3\]](#)[\[4\]](#)
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur.[\[4\]](#)

Quantitative Data

Property	Value	Source
Molecular Formula	C10H18O6	[2]
Molecular Weight	234.25 g/mol	[3]
Appearance	Colorless liquid	[3] [4]
Odor	No information available/Slight characteristic	[4] [8]
Boiling Point	286 °C / 546.8 °F	[3] [4]
Melting Point	-50 °C / -58 °F	[3] [4]
Flash Point	163 °C / 325.4 °F	[3] [4]
Specific Gravity	1.12 g/cm ³	[3]
Water Solubility	Soluble	[4] [9]

Experimental Protocols

Protocol for Small Spill Cleanup

This protocol outlines the steps for safely cleaning up a small spill of **triethylene glycol diacetate** (less than 100 mL) in a laboratory setting.

1. Immediate Actions: 1.1. Alert personnel in the immediate area of the spill. 1.2. If necessary, evacuate the immediate area. 1.3. If the substance is volatile or if there is a risk of inhalation, ensure adequate ventilation or perform the cleanup with appropriate respiratory protection.

2. Personal Protective Equipment (PPE): 2.1. At a minimum, wear the following PPE:

- Safety goggles
- Chemical-resistant gloves (e.g., nitrile)
- Lab coat or long-sleeved clothing

3. Spill Containment and Absorption: 3.1. For very small spills, use absorbent paper to wipe up the liquid.^[1] 3.2. For slightly larger small spills, cover the spill with an inert absorbent material such as vermiculite, dry sand, or earth.^[6] 3.3. Start from the outside of the spill and work inwards to prevent spreading.

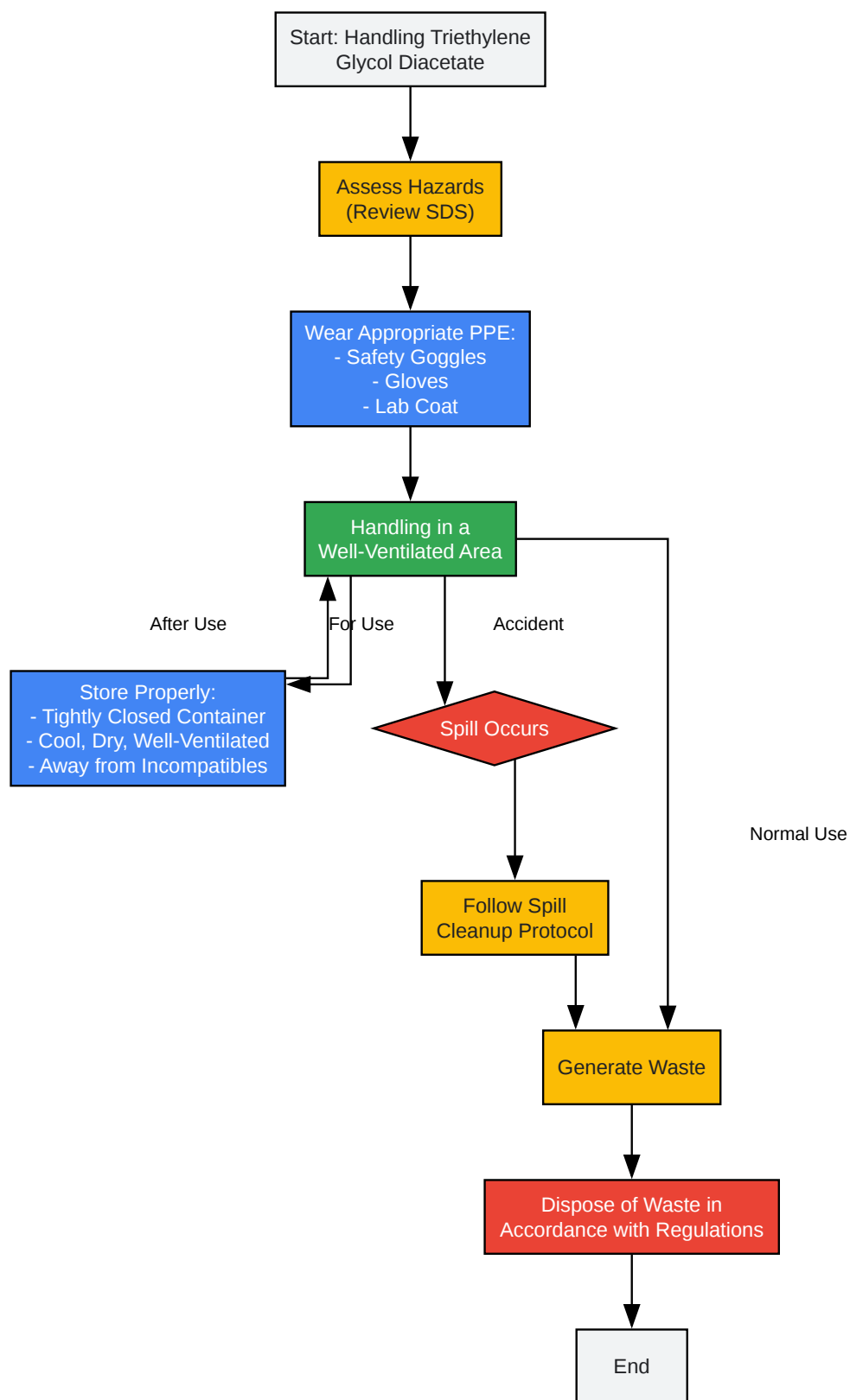
4. Collection of Spilled Material: 4.1. Carefully scoop or sweep up the absorbed material. 4.2. Place the contaminated absorbent material and any contaminated items (e.g., gloves, paper towels) into a labeled, sealable, and chemically resistant waste container or a vapor-tight plastic bag.^[1]

5. Decontamination of Spill Area: 5.1. Wash the spill surface area thoroughly with soap and water.^[1] 5.2. Wipe the area dry with paper towels. 5.3. Place the cleaning materials into the same hazardous waste container.

6. Waste Disposal: 6.1. Dispose of the sealed waste container according to your institution's hazardous waste disposal procedures and local regulations.^[6]

7. Post-Cleanup: 7.1. Remove and dispose of contaminated PPE in the appropriate waste stream. 7.2. Wash hands thoroughly with soap and water. 7.3. Report the spill to the laboratory supervisor or safety officer.

Visualizations



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Caption: Workflow for Safe Handling and Disposal of **Triethylene Glycol Diacetate**.

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